

Application Notes & Protocols: Production of Transuranic Elements from Americium Isotopes

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Compound of Interest

Compound Name: *Americium*

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This document provides detailed application notes and protocols for the synthesis of transuranic elements, including Curium (Cm), Berkelium (Bk), and Californium (Cf), using **americium** (Am) isotopes as starting materials. The methodologies cover both neutron irradiation in nuclear reactors and charged-particle bombardment in cyclotrons.

Introduction

Americium (Am) is a synthetic transuranic element, first produced in 1944 by Glenn T. Seaborg's group as part of the Manhattan Project.^{[1][2]} Its most common isotopes, ²⁴¹Am and ²⁴³Am, are produced in nuclear reactors through successive neutron capture by plutonium isotopes.^{[1][2]} Due to their availability and nuclear properties, these **americium** isotopes serve as critical starting materials for the production of heavier transuranic elements.^{[3][4]} The synthesis of these heavier elements is crucial for fundamental research into the properties of matter at the extremes of the periodic table and for the production of specific isotopes for industrial and medical applications.

This guide outlines the primary pathways for producing curium, berkelium, and californium from **americium** targets and provides generalized protocols for the irradiation and subsequent chemical separation processes.

Production Pathways

Transuranic elements are synthesized from **americium** via two primary methods:

- **Neutron Capture:** Involves the irradiation of **americium** targets within the high neutron flux of a nuclear reactor. This process is effective for producing a range of heavier isotopes through successive neutron absorption and beta decay.
- **Charged-Particle Bombardment:** Utilizes particle accelerators, such as cyclotrons, to bombard **americium** targets with high-energy charged particles like alpha particles (helium nuclei).^[5]

Production of Curium (Cm) Isotopes

Curium is produced in nuclear reactors through neutron capture by **americium** isotopes. The key reactions are:

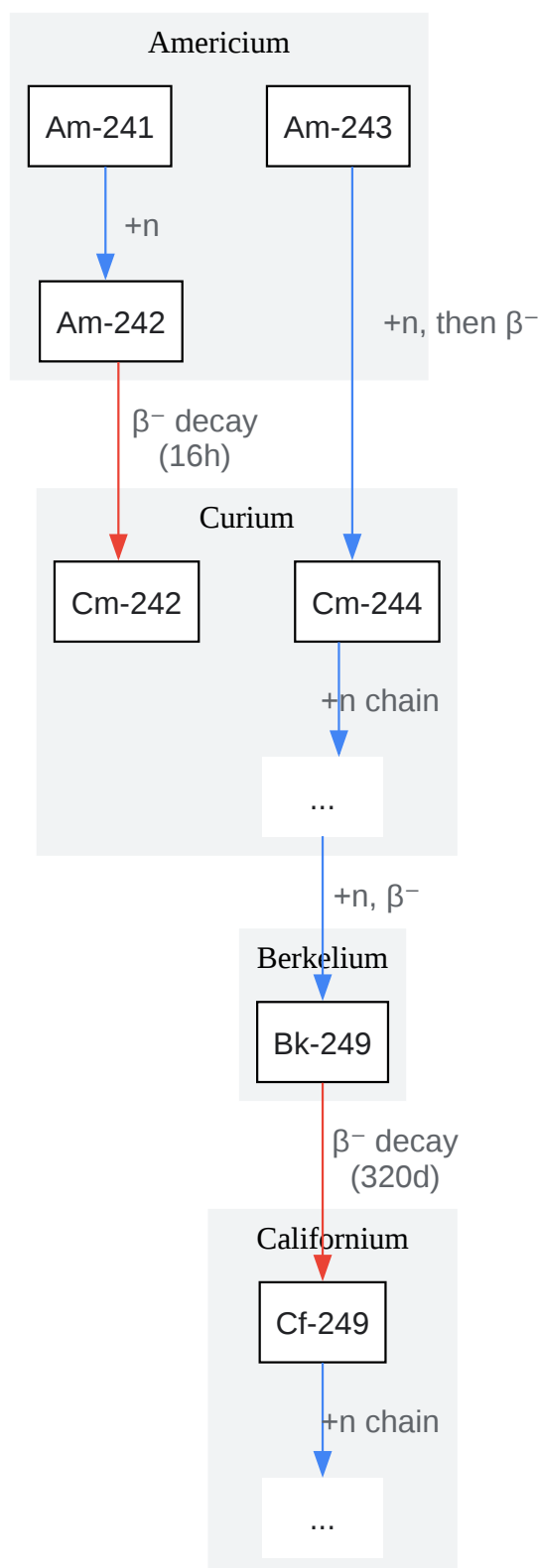
- **From 241Am:** **Americium**-241 captures a neutron to become 242Am. The ground state of 242Am has a short half-life (16 hours) and primarily undergoes beta decay to form Curium-242.^[1]
 - $^{241}\text{Am} + n \rightarrow ^{242}\text{Am} \rightarrow ^{242}\text{Cm} + \beta^-$
- **From 243Am:** **Americium**-243 captures a neutron to form 244Am, which then rapidly beta decays to Curium-244.
 - $^{243}\text{Am} + n \rightarrow ^{244}\text{Am} \rightarrow ^{244}\text{Cm} + \beta^-$

Production of Berkelium (Bk) and Californium (Cf) Isotopes

Berkelium and californium can be produced through both neutron capture chains and charged-particle bombardment.

- Via Charged-Particle Bombardment: The first synthesis of berkelium was achieved by bombarding milligram quantities of ^{241}Am with alpha particles in a cyclotron.[\[5\]](#)[\[6\]](#)
 - $^{241}\text{Am} + ^4\text{He} \rightarrow ^{243}\text{Bk} + 2\text{n}$ [\[7\]](#)
 - The resulting ^{243}Bk has a half-life of about 4.5 hours.[\[5\]](#)[\[6\]](#)
- Via Neutron Irradiation: In a high-flux reactor, prolonged neutron irradiation of ^{243}Am can lead to a chain of neutron captures and beta decays, ultimately producing berkelium, californium, and even heavier elements.[\[3\]](#)[\[8\]](#) This process involves the buildup of various curium isotopes which then capture further neutrons.
 - $^{243}\text{Am} \rightarrow (\text{n},\gamma) \rightarrow ^{244}\text{Cm} \rightarrow \dots \rightarrow ^{249}\text{Bk} \rightarrow (\beta^-) \rightarrow ^{249}\text{Cf}$

The overall pathways for producing heavier elements via neutron capture are visualized below.



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Production of transuranics via neutron capture starting from **Americium** isotopes.

Data Summary

Table 1: Key Americium Isotopes for Target Material

Isotope	Half-Life	Primary Production Method	Notes
241Am	432.2 years	Beta decay of 241Pu from spent nuclear fuel.[3]	Widely used for smoke detectors and as a target for Bk production.[3]
243Am	7,370 years	Successive neutron capture from 241Am in reactors.[1]	Preferred for producing transcurium elements in high-flux reactors.[3]

Table 2: Thermal Neutron Capture Cross-Sections for 241Am

Parameter	Reported Value (barns)	Reference
Thermal Capture Cross Section (σ_0)	628 ± 22	Shinohara et al.[9]
Thermal Capture Cross Section (σ_0)	707 ± 29	Measurements at J-PARC[10]
Thermal Capture Cross Section (σ_0)	717 ± 13 (Weighted Mean)	WPEC Subgroup 41 Recommendation[11]
Thermal Capture Cross Section (σ_0)	747.8	JEFF-3.2 Evaluated Data[12]
Resonance Integral (I_0)	$3,500 \pm 300$	Shinohara et al.[9]

Note: A barn (b) is a unit of area equal to 10^{-28} m², used to measure the cross-section of a nuclear reaction.

Experimental Protocols

The following sections provide generalized protocols for the key experimental stages. All work with **americium** and its products must be conducted in specialized hot cell or glovebox facilities due to intense radioactivity.^[2]

Protocol 1: Target Preparation

- Material Selection: Obtain **americium**, typically in the form of **americium** oxide (AmO_2), from a supplier like Oak Ridge National Laboratory.^[13] ^{243}Am is preferred for reactor irradiation to minimize fission byproducts.^[3]
- Target Fabrication:
 - For neutron irradiation, AmO_2 is typically mixed with aluminum powder, pressed into a pellet, and encapsulated in an aluminum holder.
 - For cyclotron bombardment, a thin layer of AmO_2 (on the order of milligrams) is deposited onto a metal foil (e.g., platinum or beryllium).^{[6][14]}
- Encapsulation: The target is securely sealed in a suitable container (e.g., welded aluminum or stainless steel) to prevent contamination during handling and irradiation.

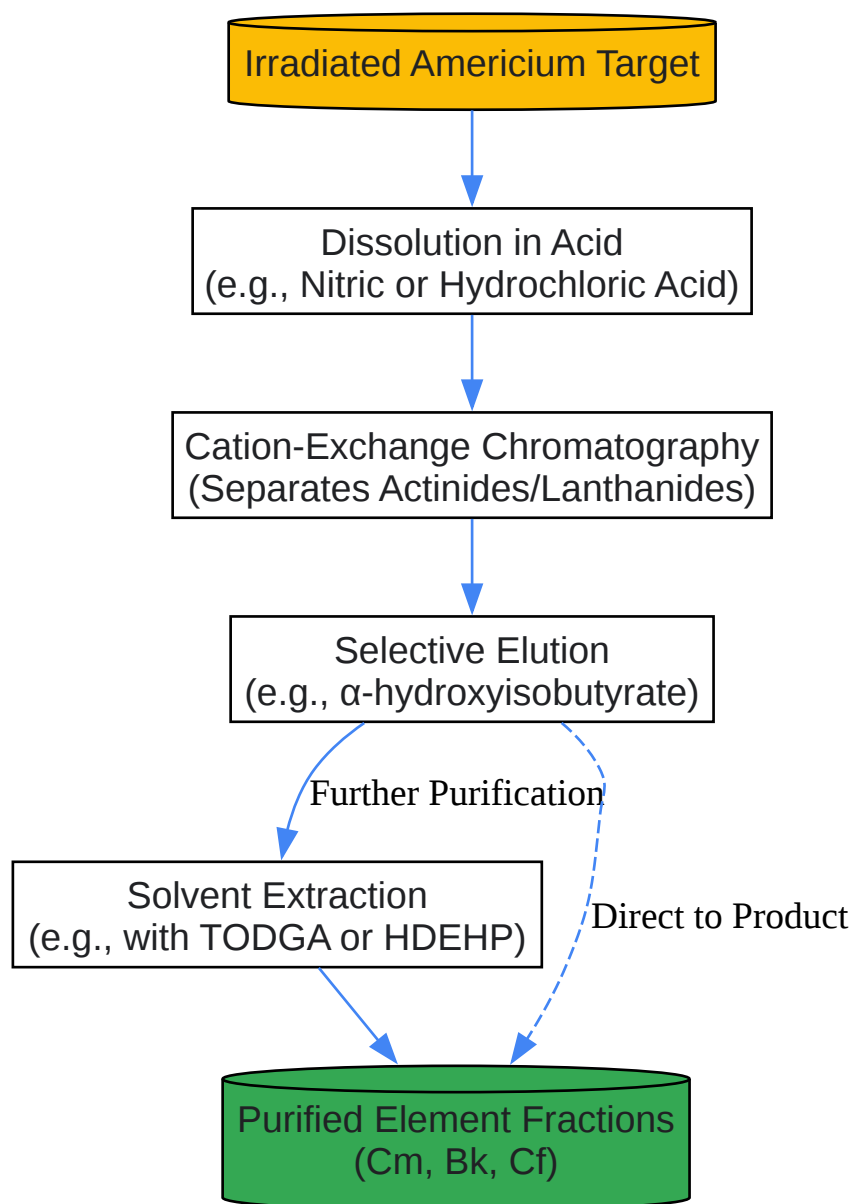
Protocol 2: Irradiation

- A) Neutron Irradiation in a High-Flux Reactor:
 - Insert the encapsulated **americium** target into a high-flux nuclear reactor, such as the High Flux Isotope Reactor (HFIR) at Oak Ridge National Laboratory.^[6]
 - Irradiate the target for an extended period, which can range from months to years, depending on the desired products.^[6]
 - Monitor the neutron fluence to estimate the production yields of the desired isotopes.
 - After the irradiation campaign, safely remove the highly radioactive target and transfer it to a hot cell for processing.
- B) Charged-Particle Bombardment in a Cyclotron:

- Mount the **americium** target foil in the target assembly of a cyclotron (e.g., a 60-inch cyclotron).[5]
- Bombard the target with a high-energy beam of alpha particles for several hours.[5]
- After bombardment, remotely remove the target and transfer it for chemical processing.

Protocol 3: Post-Irradiation Chemical Separation

The separation of microscopic quantities of newly formed elements from the highly radioactive target material is a significant challenge. Ion-exchange chromatography is a cornerstone technique for this process.[15][16]



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Generalized workflow for the chemical separation of transuranic elements.

- Target Dissolution:
 - Remotely transfer the irradiated target into a hot cell.
 - Dissolve the target and its cladding in a suitable acid, such as nitric acid or hydrochloric acid.[14][17] This brings the **americium**, newly formed transuranics, and fission products into an aqueous solution.

- Initial Separation (Ion Exchange):
 - Load the acidic solution onto a cation-exchange resin column.[15]
 - The tripositive actinide and lanthanide ions will bind to the resin.[15]
 - Selectively elute the elements from the column using a complexing agent, such as ammonium citrate or α -hydroxyisobutyrate.[18] The elements will elute in reverse order of their atomic number (e.g., Cf, then Bk, then Cm).
- Further Purification (Solvent Extraction):
 - For separating elements with very similar chemical properties, such as **americium** and curium, solvent extraction is often employed.[18][19]
 - Prepare an organic phase containing a selective extractant (e.g., N,N,N',N'-tetraoctyl diglycolamide (TODGA) or di(2-ethylhexyl)phosphoric acid (HDEHP)) in a suitable diluent.[20][21]
 - Contact the aqueous solution containing the elements with the organic phase. By carefully controlling the acidity and oxidation states, a selective transfer of certain elements into the organic phase can be achieved, allowing for their separation.[21] For example, Am(V) can be stabilized, allowing for the selective extraction of Cm(III).[21]
- Product Conversion and Analysis:
 - Once a purified fraction of the desired element is obtained, it can be precipitated from the solution, often as an oxalate or hydroxide, and then calcined to form a stable oxide for storage or further use.[22]
 - The identity and quantity of the separated element are confirmed through radiometric techniques, such as alpha and gamma spectroscopy.[20]

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